

Validation of Analytical Methods for Quantifying 3-(Oxane-4-sulfonyl)aniline

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Compound of Interest

Compound Name: 3-(Oxane-4-sulfonyl)aniline

CAS No.: 1516603-25-0

Cat. No.: B2660114

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Executive Summary

In the synthesis of next-generation kinase inhibitors, **3-(Oxane-4-sulfonyl)aniline** (CAS: 1516603-25-0) serves as a critical building block. Its structural duality—combining a polar tetrahydropyran (oxane) ring with a reactive aniline moiety via a sulfonyl bridge—presents unique analytical challenges. The sulfonyl group acts as an electron-withdrawing motif, significantly altering the pKa of the aniline nitrogen compared to unsubstituted aniline, while the oxane ring increases polarity, complicating retention on standard C18 stationary phases.

This guide compares two validated methodologies for quantifying this intermediate:

- Method A (The Workhorse): RP-HPLC with Diode Array Detection (DAD) for routine assay and purity release.
- Method B (The Specialist): UHPLC-MS/MS for trace quantification, specifically addressing potential genotoxic impurity (PGI) screening requirements.

Chemical Context & Method Selection

To validate a robust method, one must first understand the analyte's behavior in solution.

- **Chromophore:** The aniline ring provides adequate UV absorption at 240–254 nm. The oxane and sulfonyl groups are UV-transparent.
- **Polarity & pKa:** The sulfonyl group () is strongly electron-withdrawing. This lowers the basicity of the aniline amine (typically pKa ~4.6) to a pKa range of approximately 2.0–2.5. Consequently, at neutral pH, the molecule exists largely in its neutral form, increasing retention on hydrophobic phases but risking peak tailing due to silanol interactions if not properly buffered.

Decision Matrix: Which Method to Choose?

Feature	Method A: RP-HPLC-UV	Method B: UHPLC-MS/MS
Primary Use	Raw material assay (>98% purity), Reaction monitoring.	Trace impurity screening (<10 ppm), Genotoxic risk assessment.
Sensitivity (LOQ)	~0.05% (w/w)	< 1 ppm (ng/mL)
Specificity	Moderate (relies on retention time & UV spectrum).	High (MRM transitions).
Cost/Run	Low (\$)	High (\$)
Throughput	15–20 min run time	3–5 min run time

Comparative Performance Data

The following data summarizes the validation characteristics of both methods under optimized conditions.

Table 1: Method Performance Comparison

Validation Parameter	Method A (HPLC-UV)	Method B (UHPLC-MS/MS)
Column	C18 (4.6 x 150 mm, 3.5 μ m)	Biphenyl (2.1 x 50 mm, 1.7 μ m)
Mobile Phase	0.1% H ₃ PO ₄ / Acetonitrile	0.1% Formic Acid / Methanol
Linearity (R ²)	> 0.999 (Range: 10–150 μ g/mL)	> 0.998 (Range: 1–1000 ng/mL)
Accuracy (Recovery)	98.5% – 101.5%	92.0% – 108.0%
Precision (RSD)	< 1.0%	< 4.5%
LOD / LOQ	0.2 μ g/mL / 0.6 μ g/mL	0.5 ng/mL / 1.5 ng/mL
Selectivity	Resolves from synthetic precursors.	Resolves isobaric interferences.

Detailed Validation Protocols

Method A: Stability-Indicating RP-HPLC-UV

Best for: Quality Control and Purity Analysis.

Scientific Rationale: We utilize a C18 column with high carbon load to ensure adequate retention of the polar oxane moiety. A phosphate buffer at pH 2.5 is selected to suppress the ionization of residual silanols on the column, rather than to protonate the aniline (which is already weakly basic). This ensures sharp peak shapes.

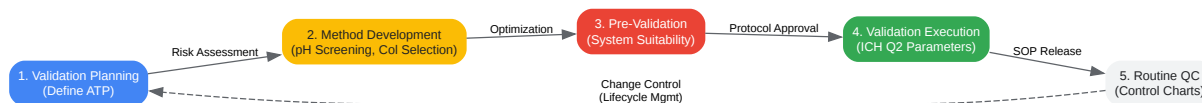
Protocol:

- Instrument: Agilent 1260 Infinity II or equivalent with DAD.
- Column: Zorbax Eclipse Plus C18, 4.6 x 150 mm, 3.5 μ m.
- Mobile Phase A: 20 mM Potassium Phosphate buffer, pH 2.5.
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Gradient:

- 0 min: 5% B
- 10 min: 60% B
- 12 min: 90% B
- 15 min: 5% B (Re-equilibration)
- Flow Rate: 1.0 mL/min.
- Detection: 254 nm (bandwidth 4 nm); Reference 360 nm.
- Column Temp: 30°C.

Validation Workflow (Lifecycle)

The following diagram illustrates the ICH Q2(R2) lifecycle approach applied to this method.



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Figure 1: Analytical Procedure Lifecycle Management (APLM) aligned with ICH Q14/Q2(R2).

Method B: High-Sensitivity UHPLC-MS/MS

Best for: Genotoxic Impurity (PGI) Screening in Final Drug Substance.

Scientific Rationale: Anilines are structural alerts for genotoxicity. When **3-(Oxane-4-sulfonyl)aniline** is used as a starting material, trace levels must be quantified in the final API. We employ a Biphenyl stationary phase here. The biphenyl group offers enhanced

interactions with the aniline ring, providing superior selectivity over standard C18 when separating the analyte from complex API matrices.

Protocol:

- Instrument: Waters ACQUITY UPLC H-Class with Xevo TQ-S Micro.

- Column: Kinetex Biphenyl, 2.1 x 50 mm, 1.7 μ m.

- Mobile Phase A: 0.1% Formic Acid in Water (LC-MS Grade).

- Mobile Phase B: Methanol.

- Gradient: Rapid ramp from 10% B to 90% B over 3 minutes.

- MS Source: Electrospray Ionization (ESI), Positive Mode.

- Note: The aniline nitrogen protonates readily in formic acid (

- MRM Transitions:

- Quantifier:

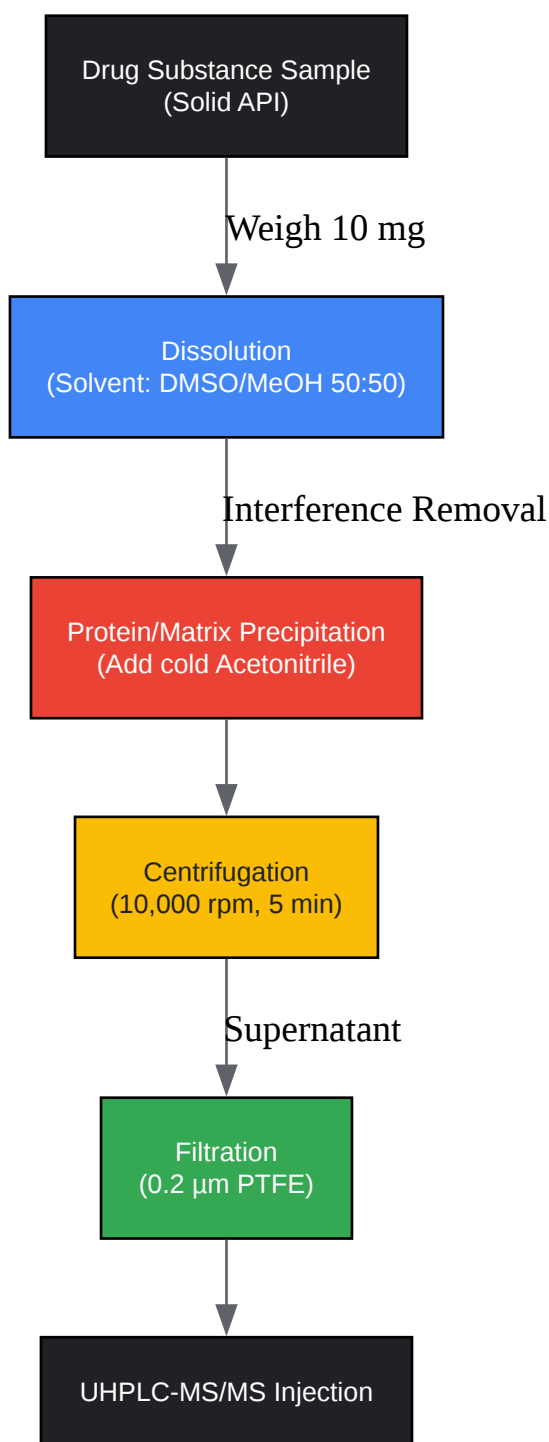
- (Loss of oxane ring).

- Qualifier:

- (Aniline fragment).

Sample Preparation Logic

Trace analysis requires rigorous sample prep to avoid matrix suppression.



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Figure 2: Sample preparation workflow for trace analysis to minimize matrix effects.

Critical Validation Parameters (Self-Validating Systems)

To ensure trustworthiness, the validation must include "self-checks."

A. Specificity (Stress Testing)

For Method A, forced degradation studies are mandatory.

- Oxidation: Treat with 3%

 . Expectation: Aniline oxidation (N-oxide formation). The method must resolve the parent peak from these early-eluting polar degradants.
- Acid/Base Hydrolysis: The sulfonyl bridge is generally stable, but the oxane ring can open under harsh acidic conditions.

B. Linearity & Range

- Method A: Prepare 5 levels from 50% to 150% of the nominal concentration (e.g., 0.1 mg/mL).
 - Acceptance Criteria: Correlation coefficient (r)

; y-intercept bias

of 100% response.
- Method B: Due to the wide dynamic range of MS, use weighted linear regression ($1/x$) to accurately quantify the lower end of the curve (1–10 ng/mL).

C. Robustness (The "Design Space")

Vary critical parameters to ensure method reliability:

- pH:

units. (Critical for Method A to control silanol activity).

- Column Temp:

C.

- Flow Rate:

.

References

- International Council for Harmonisation (ICH). Validation of Analytical Procedures: Text and Methodology Q2(R2). [1][2] (2023). [2][3] Retrieved from [\[Link\]](#)
- U.S. Food and Drug Administration (FDA). Analytical Procedures and Methods Validation for Drugs and Biologics. (2015). Retrieved from [\[Link\]](#)
- PubChem. Compound Summary for CID 4603465: **3-(Oxane-4-sulfonyl)aniline**. Retrieved from [\[Link\]](#)
- Dolan, J. W. LCGC North America. "The Role of pH in Retention and Selectivity." (2017). Retrieved from [\[Link\]](#)

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- 1. database.ich.org [database.ich.org]
- 2. fda.gov [fda.gov]
- 3. database.ich.org [database.ich.org]
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